

Application Notes and Protocols for Anthraquinone Violet in Textile Dyeing

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Compound of Interest

Compound Name: Anthraquinone Violet

Cat. No.: B1194392

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These application notes provide a comprehensive overview of the use of **Anthraquinone Violet**, specifically C.I. Vat Violet 1, in textile dyeing processes, with a focus on cotton fibers. The information is intended to guide researchers in the application and evaluation of this class of dyes.

Introduction to Anthraquinone Violet (C.I. Vat Violet 1)

Anthraquinone dyes are a significant class of synthetic colorants known for their brilliant shades and excellent fastness properties.[1][2] C.I. Vat Violet 1, also known as Vat Brilliant Violet 2R, is an anthraquinone-based vat dye that produces a vibrant brilliant blue-purple hue on cellulosic fibers.[3][4] Like other vat dyes, it is insoluble in water in its pigment form and requires a chemical reduction process, known as "vatting," to be converted into a water-soluble "leuco" form that can be absorbed by the textile fiber.[4][5][6][7] Subsequent oxidation within the fiber regenerates the insoluble dye, leading to its characteristic high fastness to washing, light, and chemical treatments.[2][6][7]

Properties of C.I. Vat Violet 1

A summary of the key properties of C.I. Vat Violet 1 is presented below.

Property	Description
C.I. Name	Vat Violet 1
C.I. Number	60010
CAS Number	1324-55-6
Molecular Formula	C ₃₄ H ₁₄ Cl ₂ O ₂
Molecular Weight	525.38 g/mol
Appearance	Puce (purple-brown) powder
Shade on Cotton	Brilliant blue-purple
Solubility	Insoluble in water, ethanol, and acetone. Soluble in Benzene and slightly soluble in various organic solvents.
Leuco Form Color	The alkaline-reduced (leuco) form is blue.

Quantitative Fastness Data for C.I. Vat Violet 1 on Cotton

The fastness properties of textiles dyed with C.I. Vat Violet 1 are a primary reason for its use in applications requiring high durability, such as workwear, uniforms, and home textiles.

Fastness Test	Standard	Rating (on a scale of 1-5, where 5 is excellent)
Light Fastness	Xenon Arc	6-7 (at 2/1 standard depth)
Washing Fastness	ISO 105-C06	4-5 (Color Change), 4-5 (Staining)
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	3-4
Chlorine Bleach	ISO 105-N01	4-5
Perspiration	ISO 105-E04	4-5
Ironing	ISO 105-X11	4-5

Note: Fastness ratings can vary depending on the depth of shade and the specific dyeing process used.

Experimental Protocols

The following protocols provide a detailed methodology for the application of C.I. Vat Violet 1 to cotton fabric in a laboratory setting.

Materials and Reagents

- Textile Substrate: Scoured and bleached 100% cotton fabric.
- Dye: C.I. Vat Violet 1 powder.
- Reducing Agent: Sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$).
- Alkali: Sodium hydroxide (NaOH).
- Wetting Agent: Non-ionic wetting agent.
- Dispersing Agent: Anionic dispersing agent.
- Oxidizing Agent: Hydrogen peroxide (H_2O_2) or sodium perborate ($\text{NaBO}_3 \cdot 4\text{H}_2\text{O}$).

- Soaping Agent: Non-ionic detergent and soda ash (Na_2CO_3).
- Acid: Acetic acid (CH_3COOH) for neutralization.
- Water: Deionized or distilled water.

Detailed Experimental Protocol for Exhaust Dyeing of Cotton

This protocol is based on a liquor-to-goods ratio of 20:1.

Step 1: Preparation of the Dyebath

- Calculate the required amount of dye and chemicals based on the weight of the fabric (owf - on weight of fabric). For a 2% shade, use 2g of C.I. Vat Violet 1 per 100g of cotton.
- Prepare the main dyebath by adding a wetting agent (e.g., 1 g/L) and a dispersing agent (e.g., 1 g/L) to the required volume of water. Heat the bath to 60°C.

Step 2: Vatting (Reduction) of the Dye

This step converts the insoluble dye into its soluble leuco form.

- In a separate vessel, make a smooth paste of the C.I. Vat Violet 1 powder with a small amount of warm water (50-60°C) and a dispersing agent.
- Add this paste to a stock vat containing the required amount of sodium hydroxide (e.g., 5-12 g/L) and sodium hydrosulfite (e.g., 4-8 g/L) in warm water.
- Maintain the temperature of the stock vat at 50-60°C for 10-15 minutes, stirring gently until the dye is fully reduced. The solution should turn a clear blue color, indicative of the leuco form.

Step 3: Dyeing

- Add the prepared vatted dye solution to the main dyebath.
- Introduce the pre-wetted cotton fabric into the dyebath.

- Maintain the dyeing temperature at 60°C for 45-60 minutes with continuous agitation to ensure level dyeing.

Step 4: Rinsing

- After dyeing, remove the fabric from the dyebath.
- Rinse the fabric thoroughly with cold water to remove excess alkali and reducing agent.

Step 5: Oxidation

This step converts the soluble leuco dye back to its insoluble pigment form within the fiber.

- Prepare an oxidation bath containing an oxidizing agent. For example, use hydrogen peroxide (0.5-1.0 g/L) or sodium perborate (1-2 g/L).
- Immerse the rinsed fabric in the oxidation bath at 40-50°C for 10-15 minutes. The color of the fabric will change from the blue of the leuco form to the final brilliant violet shade.
- Alternatively, air oxidation can be performed by exposing the rinsed fabric to the atmosphere for an extended period, though chemical oxidation is more controlled and rapid.

Step 6: Soaping

Soaping removes unfixed dye particles from the fabric surface and helps to stabilize the final shade and improve fastness properties.

- Prepare a soaping bath containing a non-ionic detergent (e.g., 2 g/L) and soda ash (e.g., 1 g/L).
- Treat the dyed and oxidized fabric in this bath at or near boiling (95-100°C) for 15-20 minutes.
- Rinse the fabric thoroughly with hot water followed by cold water.

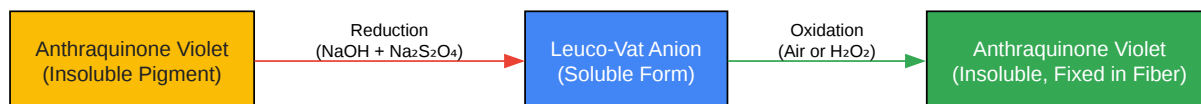
Step 7: Neutralization and Drying

- If necessary, neutralize any residual alkali by rinsing the fabric in a dilute solution of acetic acid.
- Finally, dry the soaped and rinsed fabric.

Visualizations

Signaling Pathway: Chemical Transformation in Vat Dyeing

The following diagram illustrates the key chemical transformations of **Anthraquinone Violet** during the vat dyeing process.

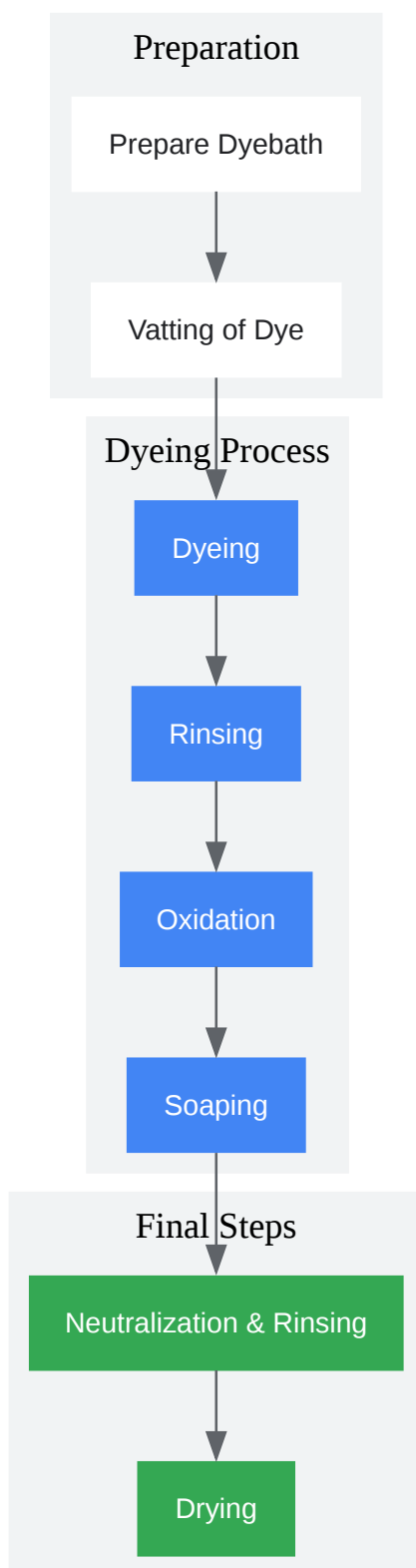


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Caption: Chemical transformation of **Anthraquinone Violet** during vat dyeing.

Experimental Workflow

The diagram below outlines the logical flow of the experimental protocol for dyeing cotton with **Anthraquinone Violet**.



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Caption: Experimental workflow for vat dyeing of cotton.

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